

Technical Support Center: Carfilzomib for In Vitro Research

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Compound of Interest

Compound Name: Carfilzomib

Cat. No.: B1684676

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the effective use of **Carfilzomib** in in vitro experiments, with a specific focus on overcoming solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent to dissolve **Carfilzomib** for in vitro studies?

A1: Dimethyl sulfoxide (DMSO) is the most recommended solvent for preparing high-concentration stock solutions of **Carfilzomib**.^{[1][2][3]} **Carfilzomib** is also soluble in ethanol and dimethylformamide (DMF).^[3] It is practically insoluble in water and only very slightly soluble under acidic conditions.^{[4][5][6]} Due to its instability in aqueous solutions, freshly prepared solutions are recommended.^[1]

Q2: What is the maximum concentration at which I can dissolve **Carfilzomib** in DMSO?

A2: **Carfilzomib** can be dissolved in DMSO at concentrations as high as 125 mg/mL (173.63 mM) and 242 mg/mL (336.15 mM).^{[1][2]} Achieving these high concentrations may require sonication.^{[1][2]}

Q3: How should I prepare a **Carfilzomib** stock solution?

A3: To prepare a stock solution, dissolve the **Carfilzomib** powder in a high-purity organic solvent like DMSO.^[3] For example, to create a 10 mM stock solution from 1 mg of **Carfilzomib**

(molecular weight: 719.91 g/mol), you would add 138.91 μ L of DMSO.[1] It is recommended to use an ultrasonic cleaner to aid dissolution.[1][2]

Q4: How should I store my **Carfilzomib** stock solution?

A4: **Carfilzomib** powder is stable for up to 3 years when stored at -20°C.[1] Once dissolved, it is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store them at -80°C.[2] For short-term use (within one week), aliquots can be stored at 4°C.[2] However, it is important to note that **Carfilzomib** is unstable in solution, and freshly prepared solutions are always recommended for optimal results.[1]

Q5: What is the mechanism of action of **Carfilzomib**?

A5: **Carfilzomib** is a selective and irreversible proteasome inhibitor.[4][7] It primarily targets the chymotrypsin-like (ChT-L) activity of the $\beta 5$ subunit within the 20S proteasome.[1][7] This inhibition prevents the degradation of polyubiquitinated proteins, leading to their accumulation, which in turn causes cell cycle arrest and apoptosis (programmed cell death).[4][8]

Carfilzomib Solubility Data

Solvent	Solubility	Molar Concentration	Notes
DMSO	242 mg/mL[2]	336.15 mM[2]	Sonication is recommended.
DMSO	125 mg/mL[1]	173.63 mM[1]	Ultrasonic assistance may be needed.
DMSO	~15 mg/mL[3][9]	~20.84 mM	-
Ethanol	~1 mg/mL[3]	~1.39 mM	-
Dimethylformamide (DMF)	~15 mg/mL[3]	~20.84 mM	-
Water	Practically insoluble[4] [5][6][10]	-	-

Experimental Protocols

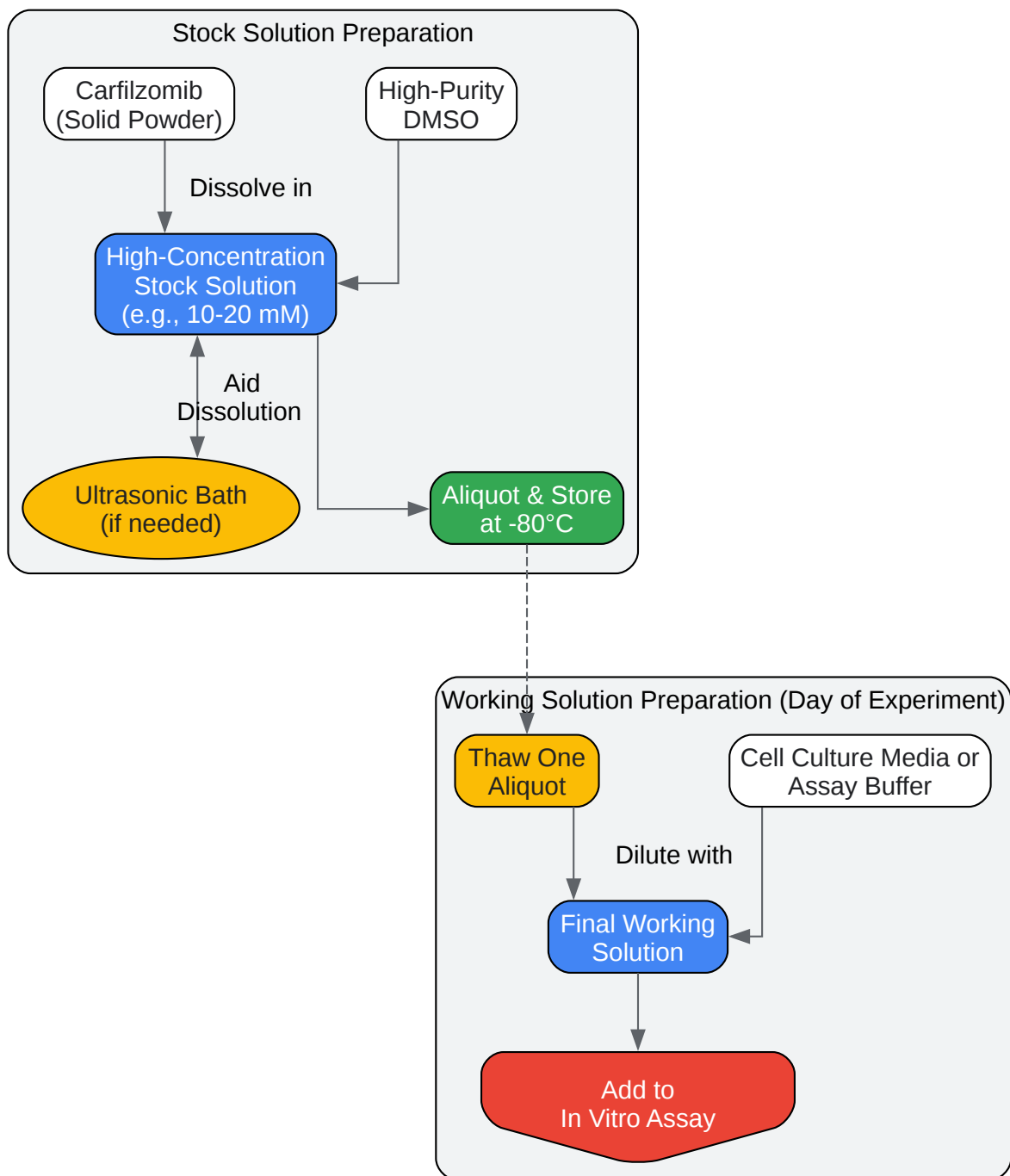
Protocol: Preparation of Carfilzomib Stock and Working Solutions

- **Equilibration:** Allow the vial of solid **Carfilzomib** to warm to room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- **Dissolution:** Gently vortex the vial to mix. For higher concentrations, sonicate the solution in an ultrasonic water bath for 5-10 minutes until the solid is completely dissolved.^{[1][2]}
- **Aliquoting and Storage:** Dispense the stock solution into small, single-use aliquots in sterile microcentrifuge tubes. Store these aliquots at -80°C for long-term storage.^[2]
- **Working Solution Preparation:** On the day of the experiment, thaw a single aliquot of the stock solution. Dilute the stock solution to the final working concentration using your cell culture medium or assay buffer. It is critical to perform this dilution immediately before use.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your in vitro assay does not exceed 0.1% to avoid solvent-induced cellular toxicity. If a higher concentration is necessary, a vehicle control with the same DMSO concentration must be included in the experiment.^[2]

Troubleshooting Guide

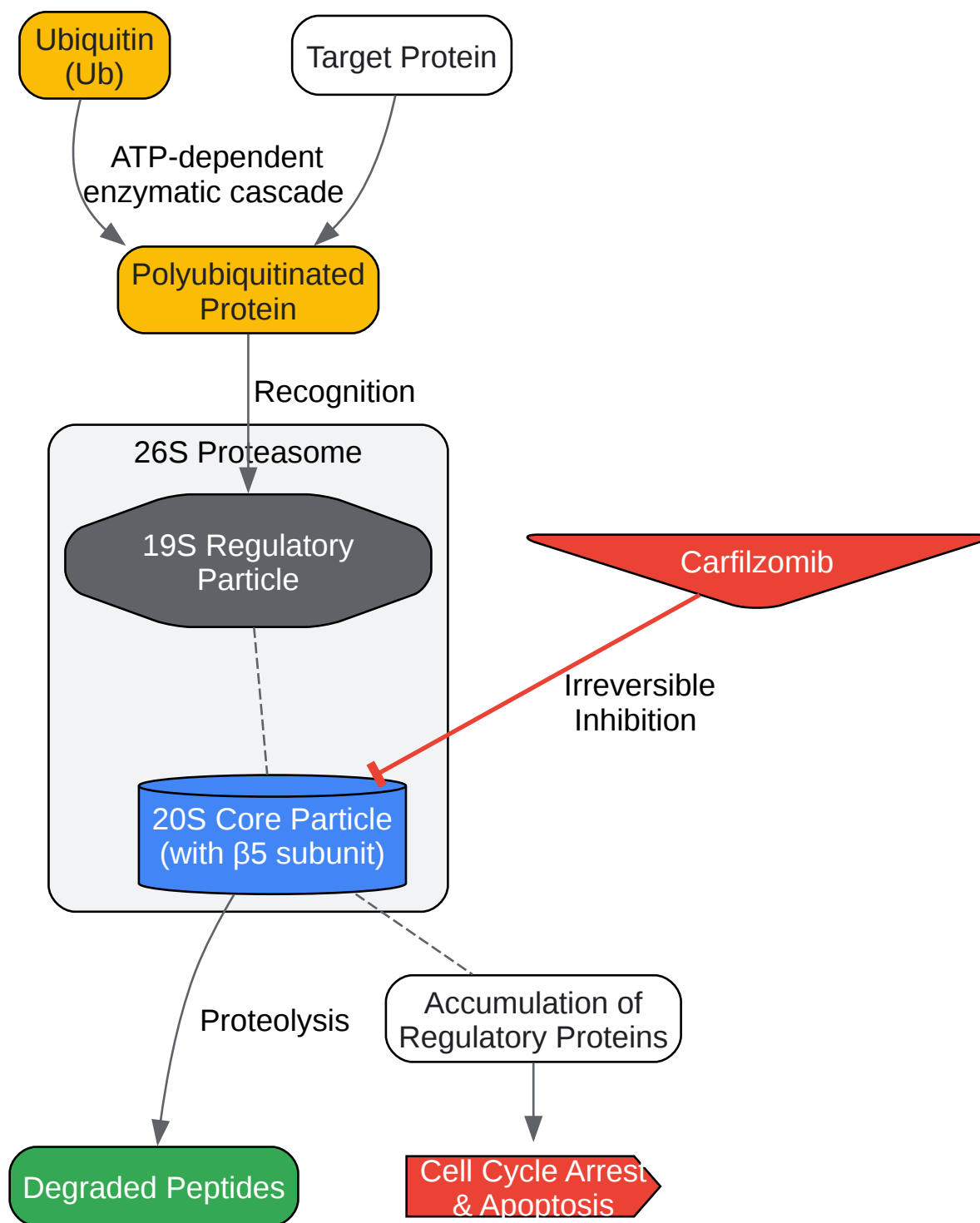
Issue	Potential Cause(s)	Recommended Solution(s)
Precipitate forms after diluting stock solution in aqueous buffer or cell culture media.	Carfilzomib is poorly soluble in aqueous solutions. [4] [5] The addition of the DMSO stock to the aqueous medium can cause the compound to crash out of solution.	<ul style="list-style-type: none">- Prepare fresh dilutions immediately before adding to cells.- Ensure rapid and thorough mixing upon dilution.- Decrease the final concentration of Carfilzomib in the working solution.- Increase the final percentage of DMSO slightly, but be mindful of vehicle effects on cells and include appropriate controls.[2]
Cloudiness or precipitate observed in the cell culture wells during the experiment.	This can be due to the precipitation of Carfilzomib over time or interactions with components in the culture medium, such as proteins or salts. [11] [12] Temperature fluctuations can also cause precipitation of media components. [12]	<ul style="list-style-type: none">- Reduce the incubation time of the experiment if possible.- Minimize temperature shifts when handling culture plates.[12] - Ensure the incubator has proper humidification to prevent evaporation, which can concentrate media components.[12] - Visually inspect the medium for any signs of precipitation before adding it to your cells.
Inconsistent experimental results or loss of drug activity.	Carfilzomib is unstable in solution, especially aqueous solutions, due to the hydrolytic degradation of its epoxide group. [1] [4] [5] Repeated freeze-thaw cycles of the stock solution can also lead to degradation.	<ul style="list-style-type: none">- Always use freshly prepared working solutions.[1]- Avoid repeated freeze-thaw cycles of the stock solution by storing it in single-use aliquots.[2]- For long-term experiments, consider replenishing the medium with freshly diluted Carfilzomib at appropriate intervals.

Visualizations



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Caption: Workflow for preparing **Carfilzomib** solutions.



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Caption: **Carfilzomib**'s inhibition of the Ubiquitin-Proteasome Pathway.

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